

Proper Disposal Procedures for Elgodipine (Amlodipine)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Elgodipine

Cat. No.: B049726

[Get Quote](#)

The following provides detailed procedures for the safe and compliant disposal of **Elgodipine**, also known as Amlodipine. These guidelines are intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this compound, thereby minimizing environmental impact and maintaining laboratory safety.

I. Chemical and Safety Data Overview

Elgodipine, chemically identified as Amlodipine, presents specific hazards that must be considered for its proper disposal. It is crucial to handle this substance in accordance with its Safety Data Sheet (SDS).

Table 1: Summary of Amlodipine Properties and Hazards

Property	Value	Citation(s)
Physical State	Solid, Crystalline (White to Off-white)	[1][2]
CAS Number	88150-42-9	[3][4]
Molecular Weight	408.88 g/mol	[4]
Melting Point	134 - 136 °C / 273.2 - 276.8 °F	[1]
Acute Toxicity (Oral)	Toxic if swallowed (Category 3 or 4)	[2][3][4]
Eye Damage	Causes serious eye damage	[3][4]
Environmental Hazard	Very toxic to aquatic life with long lasting effects.	[1][3][4]
Storage	Store locked up in a dry, cool, and well-ventilated place.	[1][2][4]

II. Personal Protective Equipment (PPE)

Prior to handling **Elgodipine** for disposal, all personnel must be equipped with the appropriate personal protective equipment to prevent exposure.

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2]
- Respiratory Protection: If there is a risk of dust formation, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.[1]

III. Step-by-Step Disposal Protocol

The primary and most recommended method for the disposal of **Elgodipine** is through a licensed professional waste disposal service.^{[1][2]} If this is not available, the following steps should be taken for in-house disposal, adhering to guidelines from the FDA and EPA for pharmaceutical waste.

Step 1: Assessment and Preparation

- **Quantify Waste:** Determine the amount of **Elgodipine** to be disposed of.
- **Consult Regulations:** Review local, state, and federal regulations regarding chemical waste disposal.
- **Gather Materials:**
 - Sealable plastic bags or containers.
 - An undesirable substance to mix with the **Elgodipine** (e.g., cat litter, used coffee grounds).^{[5][6][7][8][9]}
 - Appropriate PPE.

Step 2: Deactivation and Containment (for small research quantities)

- **Do Not Crush:** Do not crush tablets or capsules to avoid generating dust.^[9]
- **Mix with Inert Material:** In a designated area, carefully mix the **Elgodipine** with an unappealing substance such as dirt, cat litter, or used coffee grounds.^{[6][9]} This makes the drug less appealing to children and pets and helps to prevent diversion.
- **Seal:** Place the mixture in a sealable container, such as a sealable plastic bag, to prevent leakage.^{[6][7][8][9]}

Step 3: Final Disposal

- **Labeling:** Clearly label the outer container as "Non-hazardous laboratory waste for incineration" or as required by your institution's waste management policy.

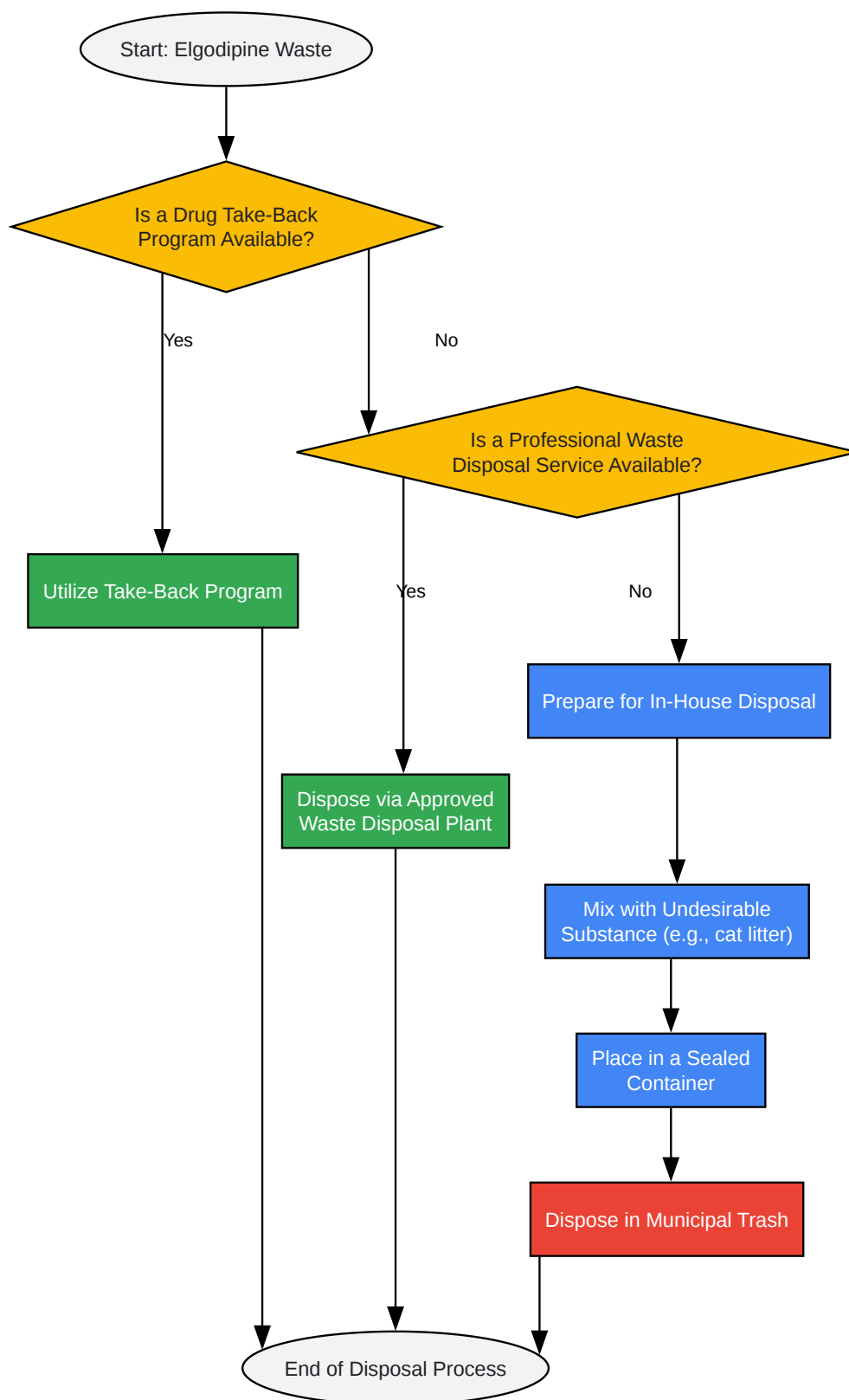
- Regular Trash Disposal: The sealed container can then be placed in the municipal solid waste.[5][6][9]
- Record Keeping: Maintain a log of the disposed of chemical, including the date, quantity, and method of disposal.

Important Considerations:

- Do NOT flush **Elgodipine** down the toilet or drain.[5][7][8] This is due to its high toxicity to aquatic organisms and the potential for long-term adverse effects in the aquatic environment.[1][3][4] Water treatment plants are generally not equipped to remove such pharmaceutical compounds.[5]
- Drug Take-Back Programs: The most environmentally sound option is to utilize a drug take-back program if available in your community.[5][6][8] These programs ensure that the drug is disposed of in a proper manner.

IV. Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Elgodipine**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. bg.cpachem.com [bg.cpachem.com]
- 5. epa.gov [epa.gov]
- 6. fda.gov [fda.gov]
- 7. dea.gov [dea.gov]
- 8. Medicine: Proper Disposal [nationwidechildrens.org]
- 9. Drug Disposal: Dispose "Non-Flush List" Medicine in Trash | FDA [fda.gov]
- To cite this document: BenchChem. [Proper Disposal Procedures for Elgodipine (Amlodipine)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049726#elgodipine-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com